

Dihydrocholesterol's Impact on Membrane Fluidity and Permeability: A Technical Guide

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Compound of Interest

Compound Name: *Dihydrocholesterol*

Cat. No.: *B116495*

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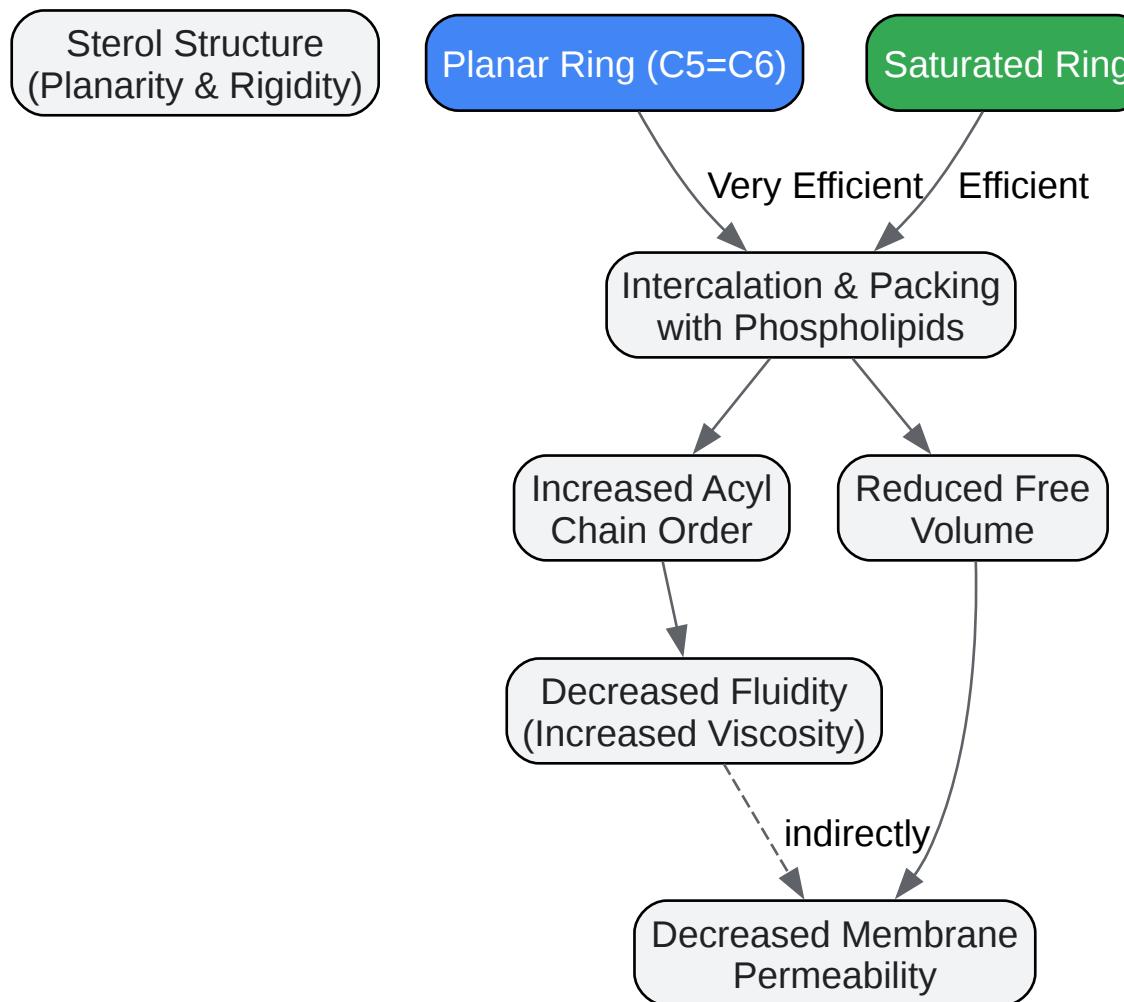
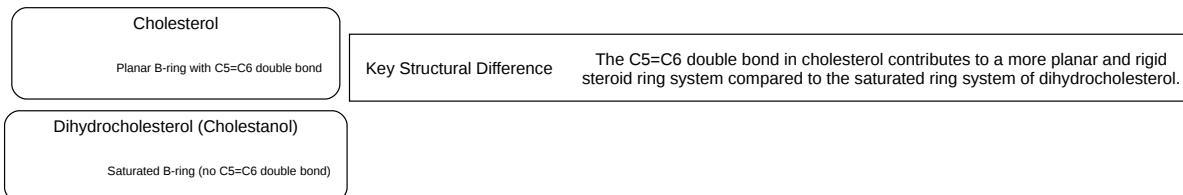
Executive Summary

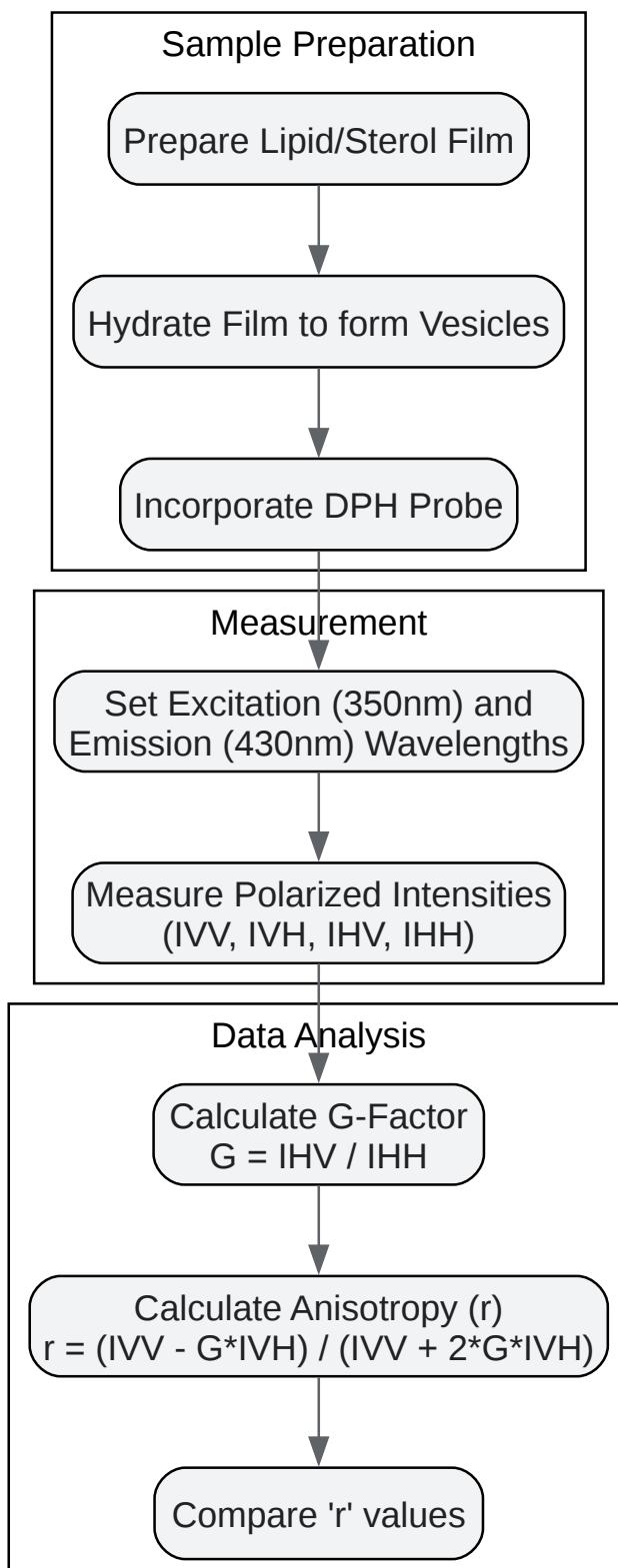
Sterols are critical regulators of the biophysical properties of eukaryotic cell membranes. While cholesterol is the most prominent sterol in mammalian membranes, its saturated analog, **dihydrocholesterol** (also known as cholestanol), serves as a valuable molecular tool for investigating membrane structure and function. This technical guide provides an in-depth analysis of **dihydrocholesterol**'s impact on membrane fluidity and permeability. Structurally, **dihydrocholesterol** differs from cholesterol only by the absence of a double bond in the steroid ring. This seemingly minor modification has nuanced consequences for its interactions with phospholipids, leading to distinct effects on membrane order and barrier function. This document synthesizes quantitative data, details key experimental protocols, and provides visual frameworks to elucidate the relationship between **dihydrocholesterol**'s structure and its functional impact on lipid bilayers.

The Structural Basis: Dihydrocholesterol vs. Cholesterol

The primary difference between cholesterol and **dihydrocholesterol** is the saturation of the C5-C6 bond in the B-ring of the sterol nucleus. Cholesterol possesses a double bond at this position, rendering the fused ring system relatively planar and rigid. **Dihydrocholesterol** lacks this double bond, resulting in a saturated, and slightly more conformationally flexible, ring

structure. This structural distinction is fundamental to understanding their differential effects on membrane properties.



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